

Mik-665: A Comprehensive Technical Guide to Target Selectivity and Binding Affinity

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Compound of Interest

Compound Name: Mik-665
CAS No.: 1799638-19-9
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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the target selectivity and binding affinity of **Mik-665** (also known as S64315), a potent and highly selective inhibitor of the anti-apoptotic protein Myeloid Cell Leukemia 1 (Mcl-1). This document summarizes key quantitative data, outlines detailed experimental protocols, and visualizes the relevant biological pathways and experimental workflows to support further research and development efforts in oncology and related fields.

Core Principles: High-Affinity Binding and Exceptional Selectivity

Mik-665 is a clinical-stage BH3-mimetic that binds to the BH3-binding groove of Mcl-1 with sub-nanomolar affinity, thereby disrupting its interaction with pro-apoptotic proteins and triggering the intrinsic apoptosis pathway.[1] A key feature of **Mik-665** is its remarkable selectivity for Mcl-1 over other members of the Bcl-2 family, which is attributed to the presence of a hindered rotation along a biaryl axis in its chemical structure.[2][3] This high selectivity minimizes off-target effects, a critical aspect for therapeutic development.

Quantitative Analysis of Binding Affinity and Selectivity

The binding affinity of **Mik-665** for Mcl-1 and its selectivity against other anti-apoptotic Bcl-2 family proteins have been quantified using various biophysical and biochemical assays. The following tables summarize the available data.

Table 1: Binding Affinity of **Mik-665** for Mcl-1

Parameter	Value	Assay Type	Reference
Ki	0.048 nM	Not Specified	[4]
Ki	1.2 nM	Not Specified	[3]
IC50	1.81 nM	Not Specified	

Table 2: Selectivity Profile of **Mik-665** Against Bcl-2 Family Proteins

Target Protein	Ki (μM)	Assay Type	Reference
Mcl-1	0.000048	Not Specified	[4]
Bcl-2	1.8	Fluorescence Polarization Assay	
Bcl-xL	36	Fluorescence Polarization Assay	
Bcl-w	>100	Not Specified	
Bfl-1/A1	>100	Not Specified	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. This section outlines the typical experimental protocols used to characterize the binding affinity and selectivity of **Mik-665**.

Fluorescence Polarization (FP) Assay for Binding Affinity

This competitive binding assay measures the ability of a test compound (**Mik-665**) to displace a fluorescently labeled peptide probe from the BH3-binding groove of a target Bcl-2 family protein.

Materials:

- Recombinant human Bcl-2 family proteins (Mcl-1, Bcl-2, Bcl-xL, etc.)
- Fluorescently labeled BH3 peptide probe (e.g., FITC-Bim BH3)
- **Mik-665** (S64315)
- Assay Buffer: 20 mM Tris-HCl (pH 7.5), 100 mM NaCl, 1 mM EDTA, and 0.05% Pluronic F-68.
- Black, low-volume 384-well microplates

Procedure:

- Prepare a serial dilution of **Mik-665** in assay buffer.
- In each well of the microplate, add the assay buffer, the fluorescently labeled BH3 peptide probe at a constant concentration (e.g., 10 nM), and the recombinant target protein at a concentration determined by prior titration experiments to achieve approximately 50-80% of the maximum polarization signal.
- Add the serially diluted **Mik-665** or vehicle control to the respective wells.
- Incubate the plate at room temperature for a specified period (e.g., 2 hours) to reach binding equilibrium, protected from light.
- Measure the fluorescence polarization on a suitable plate reader equipped with appropriate excitation and emission filters.

- Calculate the K_i values from the IC_{50} values obtained from the dose-response curves using the Cheng-Prusoff equation.

Time-Resolved Fluorescence Energy Transfer (TR-FRET) Assay

TR-FRET assays provide a robust, homogeneous method for measuring protein-protein interactions and their inhibition.

Materials:

- GST-tagged or His-tagged recombinant Bcl-2 family proteins
- Biotinylated BH3 peptide probe
- Terbium-cryptate labeled anti-GST or anti-His antibody (donor)
- Streptavidin-d2 (acceptor)
- **Mik-665** (S64315)
- Assay Buffer: 50 mM HEPES (pH 7.5), 150 mM NaCl, 0.1% BSA
- White, low-volume 384-well microplates

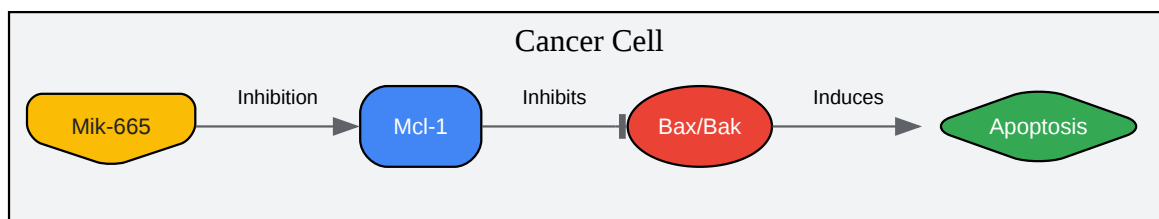
Procedure:

- Prepare a serial dilution of **Mik-665** in assay buffer.
- Add the recombinant tagged protein, biotinylated BH3 peptide, and the serially diluted **Mik-665** or vehicle control to the wells.
- Add the Terbium-cryptate labeled antibody and Streptavidin-d2 to the wells.
- Incubate the plate at room temperature for a specified period (e.g., 4 hours), protected from light.

- Measure the TR-FRET signal using a plate reader capable of time-resolved fluorescence detection, with excitation at ~340 nm and emission at 620 nm (donor) and 665 nm (acceptor).
- Calculate the ratio of the acceptor to donor emission signals and plot against the inhibitor concentration to determine the IC50 value.

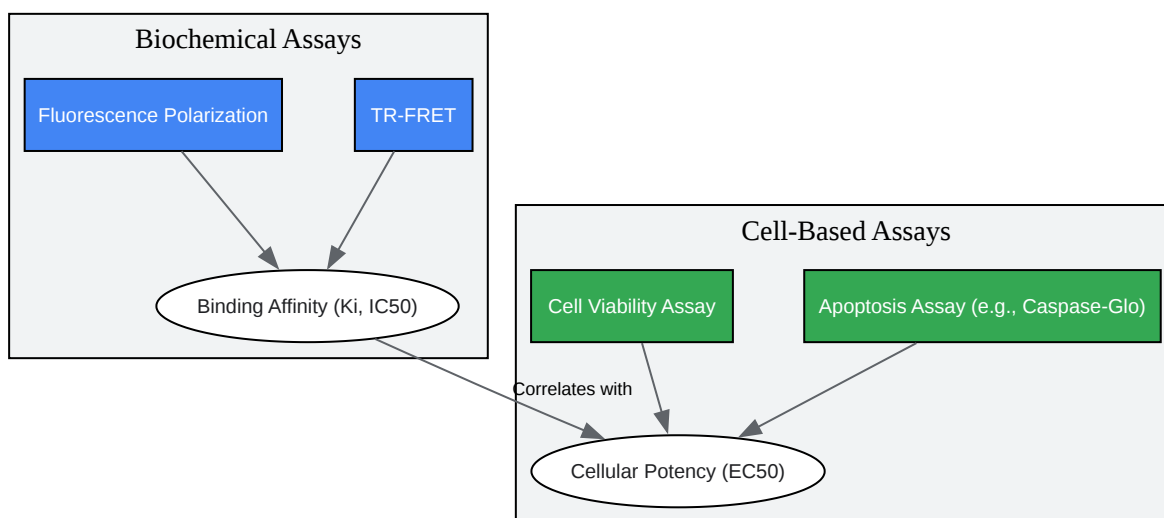
Signaling Pathway and Experimental Workflow Visualizations

The following diagrams, generated using the DOT language, illustrate the mechanism of action of **Mik-665** and a typical experimental workflow for its characterization.



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Figure 1: Mechanism of Action of **Mik-665**.



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Figure 2: Experimental Workflow for Characterization.

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